

Spectroscopic Characterization of Thiazol-2-ylmethanamine Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name:	Thiazol-2-ylmethanamine hydrochloride
CAS No.:	850852-85-6
Cat. No.:	B1390869

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This guide provides an in-depth analysis of the spectroscopic data for **Thiazol-2-ylmethanamine hydrochloride** (CAS: 850852-85-6). As a crucial building block in medicinal chemistry and drug development, a thorough understanding of its structural and electronic properties through spectroscopic analysis is paramount for researchers and scientists. This document offers a detailed examination of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, grounded in fundamental principles and supported by data from analogous structures.

Molecular Structure and its Spectroscopic Implications

Thiazol-2-ylmethanamine hydrochloride is a salt, where the primary amine of the thiazole-2-ylmethanamine free base is protonated by hydrochloric acid. This protonation significantly influences the electronic environment of the molecule and, consequently, its spectroscopic signatures.

Molecular Structure of **Thiazol-2-ylmethanamine Hydrochloride**

Caption: Chemical structure of **Thiazol-2-ylmethanamine hydrochloride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **Thiazol-2-ylmethanamine hydrochloride**, the analysis of both ^1H and ^{13}C NMR spectra provides unambiguous structural confirmation. While experimental spectra for this specific salt are not readily available in the public domain, we can predict the chemical shifts and coupling patterns based on the analysis of similar thiazole derivatives.^{[1][2]} A ^1H NMR spectrum for a compound with CAS number 53332-78-8, listed as 2-aminomethylthiazole hydrochloride, is noted to be available on ChemicalBook, which may serve as a useful reference.^[3]

Experimental Protocol: NMR Spectroscopy

A standard protocol for acquiring NMR spectra of a solid sample like **Thiazol-2-ylmethanamine hydrochloride** is as follows:

- **Sample Preparation:** Dissolve 5-10 mg of the compound in a suitable deuterated solvent (e.g., DMSO- d_6 or D_2O) to a volume of approximately 0.6-0.7 mL in a standard 5 mm NMR tube. The choice of solvent is critical for solubility and to avoid exchange of the amine protons.
- **Instrumentation:** Utilize a high-resolution NMR spectrometer, for instance, a Bruker Avance 400 MHz or higher.
- **^1H NMR Acquisition:**
 - Acquire a one-dimensional ^1H NMR spectrum using a standard pulse program.
 - Typical parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and an acquisition time of 2-3 seconds.
 - Accumulate a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.

- ^{13}C NMR Acquisition:
 - Acquire a one-dimensional proton-decoupled ^{13}C NMR spectrum.
 - A larger number of scans will be necessary compared to ^1H NMR due to the lower natural abundance of the ^{13}C isotope.

Predicted ^1H NMR Spectral Data (in DMSO- d_6)

The protonation of the amine group will cause a significant downfield shift of the adjacent methylene protons. The thiazole ring protons are expected in the aromatic region.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
Thiazole H-5	~ 8.0 - 8.2	Doublet	~ 3-4	1H
Thiazole H-4	~ 7.8 - 8.0	Doublet	~ 3-4	1H
Methylene (-CH ₂ -)	~ 4.5 - 4.8	Singlet (broad)	-	2H
Ammonium (-N ⁺ H ₃)	~ 8.5 - 9.5	Broad Singlet	-	3H

Causality Behind Predictions:

- Thiazole Protons: The protons on the thiazole ring are in an electron-deficient aromatic system, hence they resonate at a downfield chemical shift.^[1] The coupling between H-4 and H-5 is a characteristic feature.
- Methylene Protons: The electron-withdrawing effect of the protonated amino group (-N⁺H₃) deshields the adjacent methylene protons, causing them to appear at a significantly downfield position compared to the free base.
- Ammonium Protons: The protons on the nitrogen are acidic and will typically appear as a broad singlet. Their chemical shift can be highly dependent on concentration and the presence of any water in the solvent.

Predicted ^{13}C NMR Spectral Data (in DMSO- d_6)

The ^{13}C NMR spectrum will show four distinct signals corresponding to the four carbon atoms in the molecule.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
Thiazole C-2	~ 168 - 172
Thiazole C-4	~ 142 - 145
Thiazole C-5	~ 125 - 128
Methylene ($-\text{CH}_2-$)	~ 40 - 45

Causality Behind Predictions:

- **Thiazole Carbons:** The carbon atom C-2, situated between two heteroatoms (N and S), is the most deshielded and will appear at the lowest field.^[1] The other ring carbons, C-4 and C-5, will resonate at positions typical for aromatic heterocyclic carbons.
- **Methylene Carbon:** The methylene carbon, being adjacent to the electron-withdrawing ammonium group, will be shifted downfield compared to a typical aliphatic carbon.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule. The IR spectrum of **Thiazol-2-ylmethanamine hydrochloride** will exhibit characteristic absorption bands for the N-H bonds of the ammonium group, C-H bonds, C=N and C=C bonds of the thiazole ring, and the C-N bond.

Experimental Protocol: IR Spectroscopy

- **Sample Preparation:** The spectrum can be obtained using a solid sample. A common method is the KBr pellet technique, where a small amount of the sample is finely ground with dry potassium bromide and pressed into a thin, transparent disk. Alternatively, Attenuated Total Reflectance (ATR) can be used with the neat solid.

- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer is used to acquire the spectrum.
- Data Acquisition: The spectrum is typically recorded over the range of 4000 to 400 cm^{-1} . A background spectrum of the KBr pellet or the empty ATR crystal is recorded first and subtracted from the sample spectrum.

Predicted IR Spectral Data

Vibrational Mode	Predicted Frequency Range (cm^{-1})	Intensity
N ⁺ -H Stretching (Ammonium)	3200 - 2800	Strong, Broad
Aromatic C-H Stretching	3100 - 3000	Medium
Aliphatic C-H Stretching	2950 - 2850	Medium
C=N Stretching (Thiazole)	1650 - 1580	Medium to Strong
C=C Stretching (Thiazole)	1550 - 1450	Medium to Strong
N-H Bending (Ammonium)	1600 - 1500	Medium
C-N Stretching	1250 - 1020	Medium

Interpretation of Key Bands:

- The most prominent feature will be the broad and strong absorption in the 3200-2800 cm^{-1} region, which is characteristic of the N⁺-H stretching vibrations of a primary ammonium salt.
- The absorptions corresponding to the C=N and C=C stretching vibrations of the thiazole ring are expected in the 1650-1450 cm^{-1} region.^[2]

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of the molecule and its fragments, which helps in determining the molecular weight and elucidating the structure. For **Thiazol-2-ylmethanamine hydrochloride**, an electrospray ionization (ESI) source is typically used, which is a soft ionization technique suitable for polar and ionic compounds.

Experimental Protocol: Mass Spectrometry

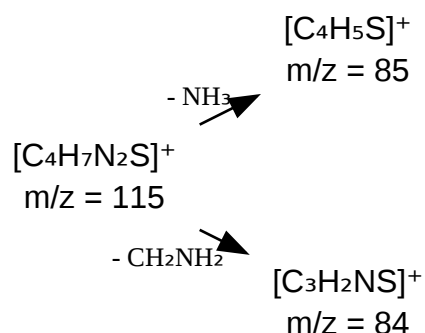
- **Sample Preparation:** A dilute solution of the sample is prepared in a suitable solvent, such as methanol or acetonitrile, often with a small amount of formic acid to aid ionization.
- **Instrumentation:** A mass spectrometer equipped with an ESI source is used.
- **Data Acquisition:** The sample solution is introduced into the ESI source, where it is ionized. The ions are then separated based on their m/z ratio and detected. The spectrum is typically acquired in positive ion mode.

Predicted Mass Spectrum (ESI+)

Under positive ion ESI, the molecule will be detected as the protonated free base, $[M+H]^+$, where M is the free base (Thiazol-2-ylmethanamine). The hydrochloride salt will dissociate in solution.

- **Molecular Ion:** The molecular weight of the free base ($C_4H_6N_2S$) is 114.17 g/mol . Therefore, the base peak is expected to be the $[M+H]^+$ ion at $m/z = 115.03$.
- **Key Fragmentation Pathways:** Fragmentation of the molecular ion can provide further structural information.

Proposed Fragmentation Pathway in ESI-MS



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Caption: Proposed key fragmentations of the $[M+H]^+$ ion of Thiazol-2-ylmethanamine.

Conclusion

The spectroscopic characterization of **Thiazol-2-ylmethanamine hydrochloride** provides a comprehensive structural fingerprint of this important chemical entity. The predicted NMR, IR, and MS data, based on established principles and data from related compounds, offer a robust framework for its identification and quality control. This guide serves as a valuable resource for researchers, enabling them to confidently utilize this compound in their synthetic and drug discovery endeavors. It is recommended that experimental data be acquired for definitive confirmation and to build upon the foundational understanding presented herein.

References

- Venkat Rao, C., et al. Synthesis of novel 2-amino thiazole derivatives. Der Pharma Chemica, 2013, 5(2), 181-184.
- Al-Hourani, B. J., et al. Design of a new method for one-pot synthesis of 2-amino thiazoles using trichloroisocyanuric acid in presence of. RSC Advances, 2020, 10(38), 22591-22601.
- SpectraBase. 2-amino-4-methylthiazole, monohydrochloride. Available from: [\[Link\]](#)
- PubChem. 2-Aminothiazole. Available from: [\[Link\]](#)
- The Royal Society of Chemistry. Supporting Information for Iron(II) Bromide-Catalyzed Oxidative Coupling of Benzylamines with ortho-Substituted Anilines: Synthesis of 1,3-Benzazoles. Available from: [\[Link\]](#)
- Refat, M. S., et al. Synthesis and characterization of new thiazole-based Co(II) and Cu(II) complexes; therapeutic function of thiazole towards COVID-19 in comparing to current antivirals in treatment protocol. Journal of Molecular Structure, 2021, 1244, 130961.

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Sources

- 1. [rsc.org](https://www.rsc.org) [\[rsc.org\]](#)

- 2. Synthesis and characterization of new thiazole-based Co(II) and Cu(II) complexes; therapeutic function of thiazole towards COVID-19 in comparing to current antivirals in treatment protocol - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. 2-AMINOMETHYLTHIAZOLE HYDROCHLORIDE(53332-78-8) 1H NMR spectrum [chemicalbook.com]
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